

Diethyl Methylphosphonate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Diethyl methylphosphonate

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Introduction

Diethyl methylphosphonate (DEMP), with the chemical formula $C_5H_{13}O_3P$, is an organophosphorus compound of significant interest in various chemical and pharmaceutical research fields. Its utility as a reactant and building block in organic synthesis necessitates a thorough understanding of its fundamental physical characteristics. This technical guide provides a detailed overview of the core physical properties of **diethyl methylphosphonate**, complete with tabulated data for easy reference, general experimental methodologies for their determination, and a logical diagram illustrating the interplay of these properties.

Core Physical Properties

The physical properties of a compound are critical in determining its behavior under various conditions, influencing its application in experimental settings, and ensuring safe handling and storage. The key physical properties of **diethyl methylphosphonate** are summarized below.

Data Presentation

A compilation of the essential physical properties of **diethyl methylphosphonate** is presented in the following table for straightforward comparison and use.

Property	Value	Units	Conditions
Molecular Weight	152.13	g/mol	-
Appearance	Colorless liquid	-	Standard Temperature and Pressure (STP)[1]
Density	1.041	g/mL	at 25 °C[2]
Boiling Point	194	°C	at 760 mmHg (lit.)[2] [3]
Melting Point	Not available	°C	-
Refractive Index	1.414	-	at 20 °C (lit.)[2]
Vapor Pressure	0.01	mmHg	-[4]
Flash Point	75	°C	closed cup[5]
Solubility	Miscible with water	-	-[6]

Experimental Protocols

The accurate determination of physical properties is paramount for the reliable application of chemical compounds in research and development. Below are detailed general methodologies for measuring the key physical properties of liquid compounds like **diethyl methylphosphonate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is distillation.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
 - The liquid sample (**diethyl methylphosphonate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The liquid is heated gently.
- The temperature is recorded when the liquid is boiling steadily and a consistent stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.

Measurement of Density

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a constant temperature bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with the liquid (**diethyl methylphosphonate**) and the stopper is inserted, ensuring any excess liquid is expelled through the capillary.
 - The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.
 - The outside of the pycnometer is carefully dried and it is weighed again.
 - The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and the process is repeated.
 - The density of the sample is calculated using the weights of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with the reference liquid, along with the known density of the reference liquid.

Measurement of Refractive Index

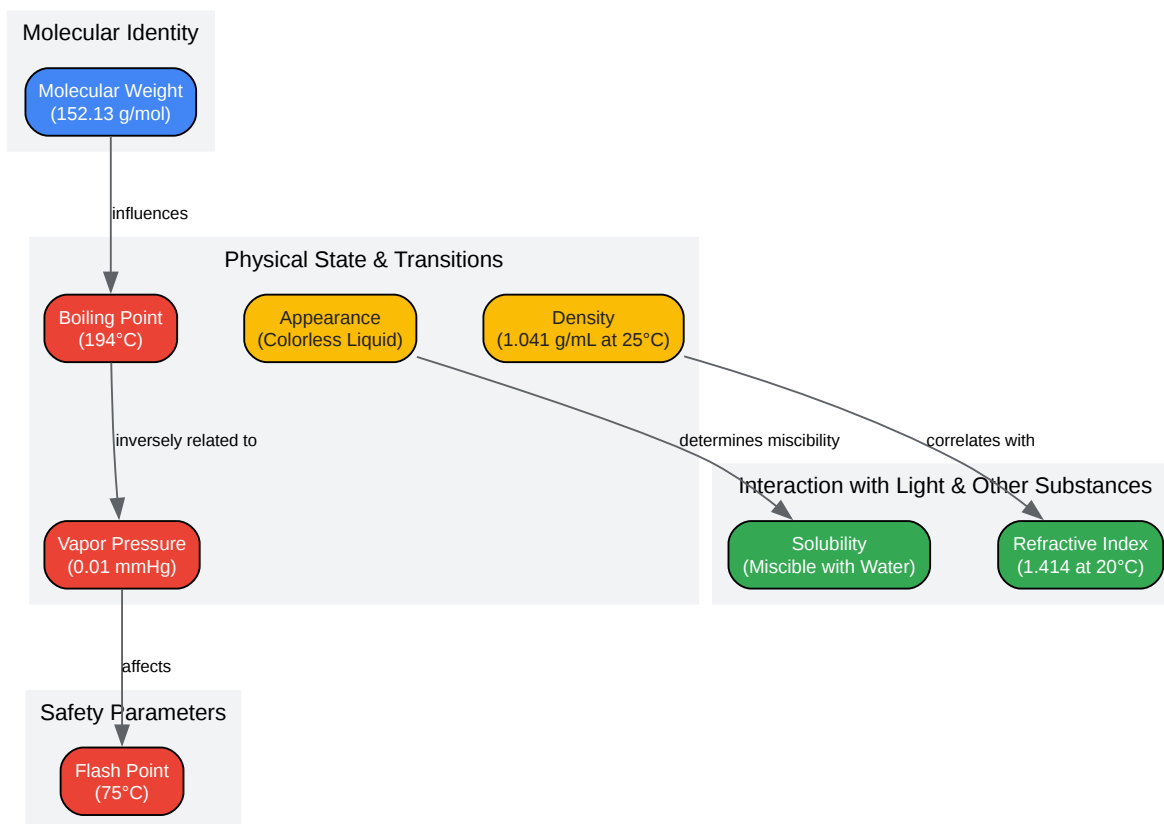
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. An Abbe refractometer is a standard instrument for this measurement.

- Apparatus: An Abbe refractometer, a light source (often built-in), and a constant temperature water circulator.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of the liquid sample (**diethyl methylphosphonate**) are placed on the prism of the refractometer.
 - The prism is closed and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the logical relationships between the fundamental physical properties of **diethyl methylphosphonate**.

Logical Relationship of Diethyl Methylphosphonate's Physical Properties



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Caption: Logical flow of **diethyl methylphosphonate**'s physical properties.

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